

Ethylenediamine Dihydroiodide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Ethylenediamine dihydroiodide*

Cat. No.: *B1218184*

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CAS Number: 5700-49-2

An In-depth Technical Guide

Introduction

Ethylenediamine dihydroiodide (EDDI), with the CAS number 5700-49-2, is a salt composed of ethylenediamine and two equivalents of hydroiodic acid.[1] It is a white to off-white or light yellow crystalline powder that is soluble in water.[2][3] EDDI is primarily recognized for its high bioavailability as an organic source of iodine, making it a crucial additive in animal nutrition, particularly in cattle and pet food, to prevent iodine deficiency.[2][4] Beyond its nutritional role, it has demonstrated efficacy in the prevention of foot rot in cattle.[5][6] This technical guide provides a comprehensive overview of the chemical properties, synthesis, applications, and biological role of **Ethylenediamine Dihydroiodide** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Ethylenediamine dihydroiodide is a stable compound under normal conditions, though it is hygroscopic and may absorb moisture from the air.[4] Key quantitative data regarding its properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₁₀ I ₂ N ₂	[1]
Molecular Weight	315.92 g/mol	[1]
Appearance	White to off-white or light yellow crystalline powder	[2][3][7]
Melting Point	208 to 212 °C (Predicted)	[8]
Solubility	Soluble in water and methanol. Insoluble in benzene.	[3][4]
Density	Not Known	[8]

Synthesis of Ethylenediamine Dihydroiodide

There are two primary methods for the synthesis of **Ethylenediamine dihydroiodide**: direct neutralization and a catalytic process.

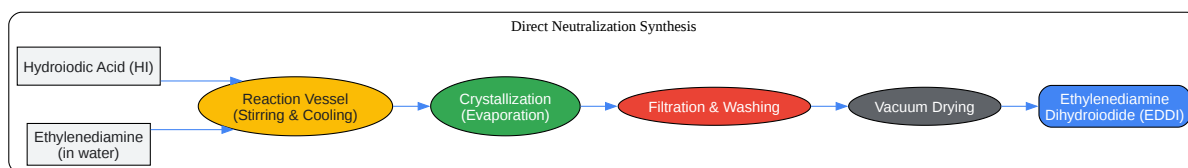
Direct Neutralization with Hydroiodic Acid

This method involves the direct reaction of ethylenediamine with hydroiodic acid.

Experimental Protocol:

- In a reaction vessel equipped with a stirrer and cooling system, dissolve ethylenediamine in a suitable solvent, such as water.
- Slowly add a stoichiometric amount of hydroiodic acid (HI) to the ethylenediamine solution while stirring continuously. The reaction is exothermic, and the temperature should be controlled.
- Continue stirring for a specified period to ensure the reaction goes to completion.
- The resulting solution is then concentrated by evaporation to induce crystallization of **Ethylenediamine dihydroiodide**.

- The crystals are collected by filtration, washed with a cold solvent to remove impurities, and then dried under vacuum.



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Figure 1: Workflow for Direct Neutralization Synthesis of EDDI.

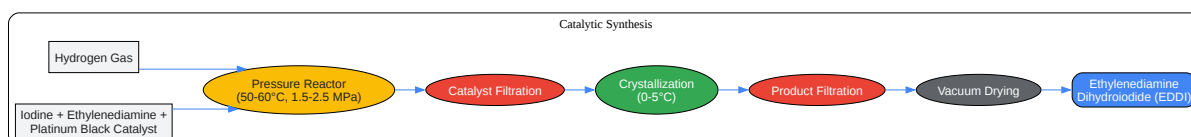
Catalytic Synthesis from Elemental Iodine

This method avoids the direct use of hydroiodic acid, which can be hazardous and expensive. [9]

Experimental Protocol:

- Charge a pressure-rated reaction kettle with elemental iodine, ethylenediamine, and a platinum black catalyst.[9]
- Seal the reactor and replace the air with an inert gas, such as nitrogen.[9]
- Introduce hydrogen gas into the reactor while maintaining continuous stirring.[9]
- Control the temperature between 50-60°C and the pressure between 1.5-2.5 MPa, allowing the reaction to proceed. In this step, hydrogen and iodine react on the catalyst surface to form hydrogen iodide, which then neutralizes the ethylenediamine.[9]
- After the reaction is complete, release the pressure and add alcohol to the mixture.[9]
- Filter the solution to remove the platinum black catalyst.[9]

- Transfer the filtrate to a crystallizing tank and cool to 0-5°C with slow stirring to induce crystallization.[9]
- Collect the **Ethylenediamine dihydroiodide** crystals by filtration and dry them under vacuum.[9]



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Figure 2: Workflow for Catalytic Synthesis of EDDI.

Analytical Methods

The purity and composition of **Ethylenediamine dihydroiodide** can be determined using standard analytical techniques.

Argentometric Titration for Iodide Content

This method is used to quantify the iodide ion content.

Experimental Protocol:

- Accurately weigh a sample of **Ethylenediamine dihydroiodide** and dissolve it in distilled water.
- Add a few drops of an indicator, such as potassium chromate.
- Titrate the solution with a standardized solution of silver nitrate (AgNO_3).

- The endpoint is reached when a reddish-brown precipitate of silver chromate (Ag_2CrO_4) forms and persists.
- The concentration of iodide is calculated based on the volume of silver nitrate solution used.
[10][11]

Kjeldahl Method for Nitrogen Content

This method determines the total nitrogen content, which verifies the amount of ethylenediamine.

Experimental Protocol:

- Digestion: Place a weighed sample in a Kjeldahl flask with a catalyst (e.g., copper sulfate) and concentrated sulfuric acid. Heat the mixture to digest the organic material, converting the nitrogen to ammonium sulfate.[12][13]
- Distillation: After cooling, make the solution alkaline with sodium hydroxide. Distill the liberated ammonia into a receiving flask containing a known amount of standard acid (e.g., boric acid).[12][13]
- Titration: Titrate the excess acid in the receiving flask with a standard base solution. The amount of nitrogen in the original sample is calculated from the amount of ammonia produced.[12][13]

Applications

Animal Nutrition

The primary application of **Ethylenediamine dihydroiodide** is as a nutritional supplement in animal feed. It serves as a highly bioavailable source of iodine, essential for the synthesis of thyroid hormones.[2][4] The FDA has set a limit for its intake in cattle at 50 mg/head/day.[1]

Prevention of Foot Rot in Cattle

EDDI has been shown to be effective in preventing foot rot in cattle, an infectious disease caused by the bacteria *Fusobacterium necrophorum* and *Prevotella melaninogenica*. [5][6][14] While the exact mechanism is not fully elucidated, it is believed to be related to the

antimicrobial properties of iodine.[15] Studies have shown a significant reduction in the incidence and severity of foot rot in cattle receiving EDDI supplementation.[5][6]

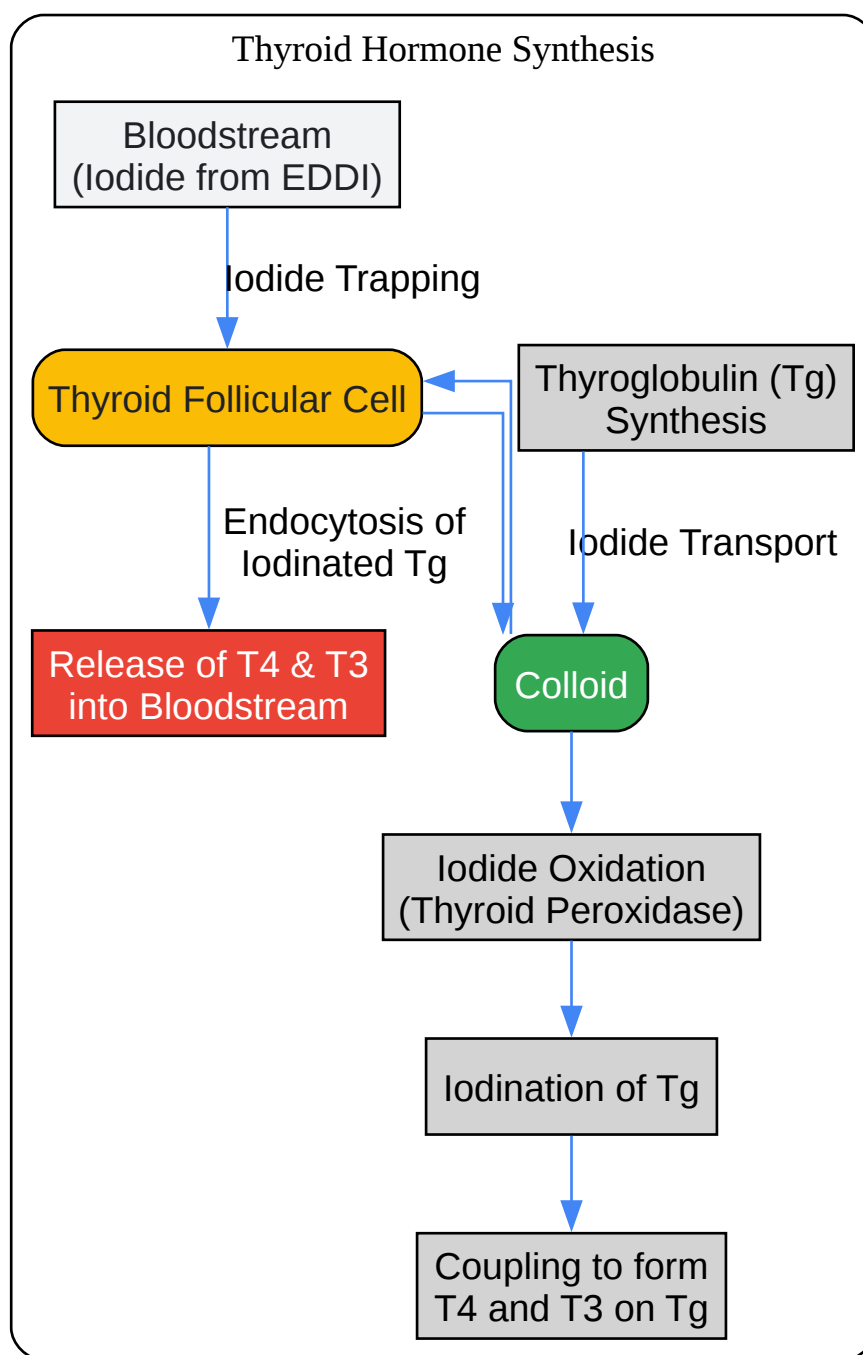
Biological Role and Mechanism of Action

Iodine Source for Thyroid Hormone Synthesis

The primary biological role of **Ethylenediamine dihydroiodide** is to provide a readily absorbable source of iodide. Iodide is an essential component of the thyroid hormones, thyroxine (T4) and triiodothyronine (T3), which are crucial for regulating metabolism in the body.

The synthesis of thyroid hormones occurs in the thyroid gland and involves the following key steps:

- **Iodide Trapping:** Iodide ions are actively transported from the bloodstream into the thyroid follicular cells.
- **Oxidation and Iodination:** The enzyme thyroid peroxidase oxidizes iodide to iodine, which is then incorporated into tyrosine residues of the thyroglobulin protein.
- **Coupling:** Two iodinated tyrosine molecules are coupled together to form T4 or T3, which remain attached to thyroglobulin.
- **Release:** Thyroglobulin is taken back into the follicular cells, where T4 and T3 are cleaved and released into the bloodstream.



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Figure 3: Simplified Pathway of Thyroid Hormone Synthesis.

Antimicrobial Action in Foot Rot Prevention

The mechanism by which EDDI prevents foot rot is thought to be related to the antimicrobial properties of iodine. It is hypothesized that secreted iodine at the skin surface of the hoof may

create an environment that is less conducive to the growth of the causative bacteria.[15] However, some studies suggest that the addition of EDDI to rations did not affect the frequency of experimentally induced foot rot, indicating that the mechanism may be more complex and warrants further investigation.[16]

Safety and Toxicology

Ethylenediamine dihydroiodide is classified as harmful if swallowed and causes skin and eye irritation.[17][18] Chronic exposure to iodides may lead to "iodism," characterized by skin rash, runny nose, headache, and irritation of mucous membranes.[17] The oral LD50 of the parent compound, ethylenediamine, in rats is reported as 637 mg/kg.[19]

Stability

Ethylenediamine dihydroiodide is a hygroscopic solid and should be stored in a cool, dry place away from moisture.[4] Stability studies should be conducted under controlled temperature and humidity conditions to establish a re-test period or shelf life, in accordance with regulatory guidelines.[20][21][22][23]

Conclusion

Ethylenediamine dihydroiodide (CAS 5700-49-2) is a valuable compound with significant applications in animal health and nutrition. Its primary role as a bioavailable source of iodine is critical for normal thyroid function. Furthermore, its demonstrated efficacy in preventing foot rot in cattle highlights its potential for broader veterinary applications. This technical guide has provided a detailed overview of its properties, synthesis, analytical methods, and biological roles to support further research and development in the fields of animal science and drug development. Further investigation into the precise mechanism of its antimicrobial action is warranted to fully understand its therapeutic potential.

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